

# physical and chemical properties of cis-Aconitic acid

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## Compound of Interest

Compound Name: *cis*-Aconitic acid

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An In-depth Technical Guide to the Physical and Chemical Properties of **cis**-Aconitic Acid

## Introduction

**cis**-Aconitic acid, systematically named (Z)-prop-1-ene-1,2,3-tricarboxylic acid, is a tricarboxylic acid that plays a crucial role as an intermediate in the citric acid cycle (or Krebs cycle), a fundamental metabolic pathway in all aerobic organisms.<sup>[1][2][3]</sup> Its unique structure, featuring a carbon-carbon double bond with the carboxyl groups in a *cis* configuration, dictates its distinct physical, chemical, and biological properties compared to its *trans*-isomer.<sup>[4][5]</sup> This guide provides a comprehensive overview of the core physicochemical properties of **cis**-aconitic acid, detailed experimental protocols for their determination, and its biochemical significance, tailored for researchers, scientists, and professionals in drug development.

## Physical Properties of **cis**-Aconitic Acid

**cis**-Aconitic acid is a white to off-white crystalline solid or powder.<sup>[6][7]</sup> It is known to be hygroscopic and light-sensitive, necessitating storage at low temperatures, typically -20°C, to maintain stability.<sup>[6][8]</sup>

## Quantitative Physical Data

The key physical properties of **cis**-aconitic acid are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>6</sub> O <sub>6</sub>	[2][4][9][10]
Molecular Weight	174.11 g/mol	[2][4][9][10]
Melting Point	122-125 °C	[7][9][11]
Boiling Point	542.6 ± 50.0 °C at 760 mmHg	[9][11]
Solubility	Highly soluble in water and alcohol; slightly soluble in ether.[4][6][12]	
400 mg/mL in water at 25 °C	[4][9]	
1 g in 2 mL of water at 25 °C	[4][8]	
Density	1.7 ± 0.1 g/cm <sup>3</sup>	[11]
pKa Values	pKa <sub>1</sub> : 2.78, pKa <sub>2</sub> : 4.41, pKa <sub>3</sub> : 6.21	[1]
LogP (Octanol/Water)	-0.140	[9][13]

## Chemical Properties and Reactivity

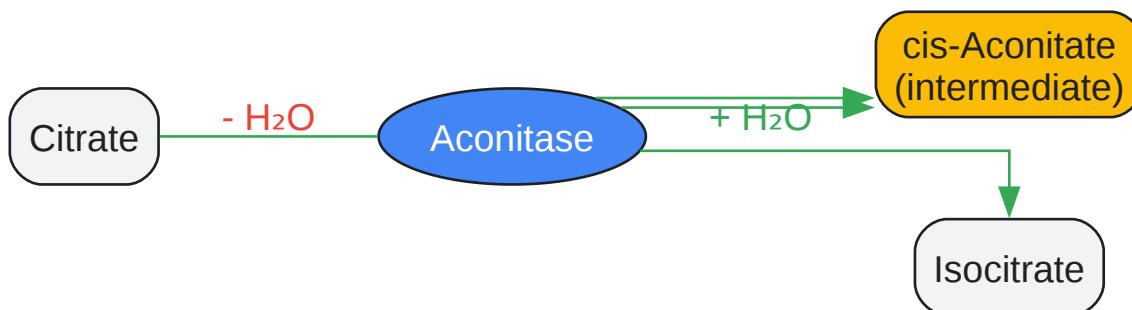
**cis-Aconitic acid**'s chemical behavior is defined by its three carboxylic acid groups and the presence of a double bond.

- Acidity: As a tricarboxylic acid, it undergoes three successive deprotonations. The pKa values indicate it is a moderately strong organic acid.[1]
- Isomerization: In solution, **cis-aconitic acid** can isomerize to the more thermodynamically stable trans-aconitic acid.[6] Long-term storage may lead to the formation of the trans isomer.[6]
- Dehydration: Like other carboxylic acids, it can undergo dehydration reactions. For instance, it can be synthesized by the dehydration of citric acid using sulfuric acid.[1][6]

- Stability: The compound is stable under normal conditions but is sensitive to light and moisture.[6][7][8] When heated to decomposition, it can emit acrid smoke.[14] It is incompatible with strong oxidizing agents.[7][15]

## Biochemical Role: The Citric Acid Cycle

The conjugate base, cis-aconitate, is a key intermediate in the citric acid cycle. It is formed by the dehydration of citrate, a reaction catalyzed by the enzyme aconitase.[1][3] The same enzyme then catalyzes the hydration of cis-aconitate to form isocitrate.[1][2] This isomerization step is crucial for the subsequent oxidative decarboxylation reactions in the cycle.



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Caption: Role of cis-Aconitate in the Citric Acid Cycle.

## Spectral Data

Spectroscopic data is essential for the identification and characterization of **cis-aconitic acid**.

Spectrum Type	Key Features and Observations	Source(s)
<sup>1</sup> H NMR	(600 MHz, H <sub>2</sub> O, pH 7.0) Shifts [ppm]: 3.44, 3.43, 6.58	[9]
(D <sub>2</sub> O, pH 7.4) Shifts [ppm]: 5.65, 3.09	[9][16]	
<sup>13</sup> C NMR	(D <sub>2</sub> O, pH 7.4) Shifts [ppm]: 181.74, 179.97, 177.54, 146.49, 126.23, 46.13	[9][16]
IR (Infrared)	Spectra available via KBr wafer and Attenuated Total Reflectance (ATR).	[17][18]
Mass Spec	Precursor m/z: 173.09 ([M-H] <sup>-</sup> )	[9]

## Experimental Protocols

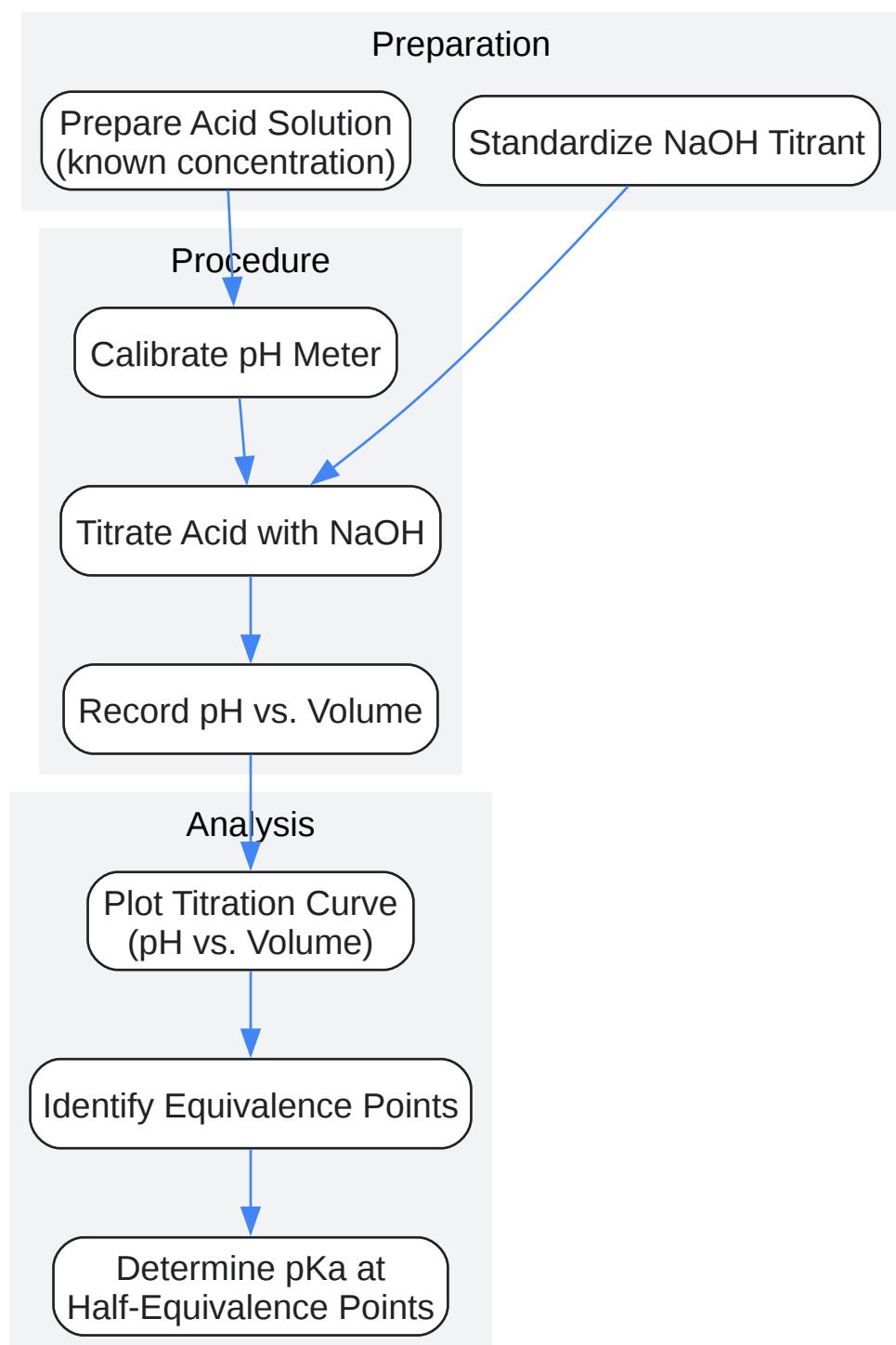
### Determination of pKa by Potentiometric Titration

This method determines the acid dissociation constants (pKa) by monitoring pH changes during the neutralization of the acid with a strong base.

#### Methodology:

- Preparation of Analyte: Accurately weigh a sample of **cis-aconitic acid** and dissolve it in a known volume of deionized water to create a solution of known concentration (e.g., 0.1 M).
- Titrant Standardization: Prepare a standardized solution of a strong base, typically sodium hydroxide (NaOH), of a similar concentration.
- Titration Setup: Calibrate a pH meter using standard buffer solutions (pH 4.0, 7.0, and 10.0). Place the **cis-aconitic acid** solution in a beaker with a magnetic stirrer. Immerse the calibrated pH electrode and a temperature probe into the solution.

- Titration Process: Add the standardized NaOH solution in small, precise increments (e.g., 0.1-0.2 mL) using a burette. After each addition, allow the pH reading to stabilize and record the pH and the total volume of titrant added.
- Data Analysis: Plot the measured pH versus the volume of NaOH added. The resulting titration curve for a tricarboxylic acid will show three equivalence points. The pKa values are determined from the pH at the half-equivalence points. The Henderson-Hasselbalch equation ( $\text{pH} = \text{pKa} + \log([\text{A}^-]/[\text{HA}])$ ) shows that when the acid is half-neutralized ( $[\text{A}^-] = [\text{HA}]$ ), the pH is equal to the pKa.[\[19\]](#)

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Caption: Workflow for pKa Determination by Titration.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used to determine the structure of the molecule by observing the magnetic properties of atomic nuclei.

Methodology for  $^1\text{H}$  and  $^{13}\text{C}$  NMR:

- Sample Preparation: Dissolve a small, accurately weighed amount of **cis-aconitic acid** (e.g., 5-10 mg) in a suitable deuterated solvent (e.g., Deuterium Oxide,  $\text{D}_2\text{O}$ ) in an NMR tube.[9]
- pH Adjustment: If required, adjust the pH of the sample to a specific value (e.g., 7.4) using minute quantities of NaOD or DCI to ensure consistency and comparability of spectra.[9][16]
- Instrument Setup: Place the NMR tube in the spectrometer. The instrument is tuned to the specific nucleus being observed ( $^1\text{H}$  or  $^{13}\text{C}$ ). Standard parameters for acquisition (e.g., number of scans, pulse sequence) are set.
- Data Acquisition: Acquire the Free Induction Decay (FID) signal. For  $^{13}\text{C}$  NMR, a larger number of scans is typically required due to the lower natural abundance of the  $^{13}\text{C}$  isotope.
- Data Processing: Perform a Fourier transform on the FID to obtain the NMR spectrum. The spectrum is then phased, baseline-corrected, and referenced to an internal standard (e.g., DSS).[20]

## Purification by Recrystallization

To obtain a high-purity sample for analysis, recrystallization is a standard procedure.

Methodology:

- Dissolve the crude **cis-aconitic acid** in a minimum amount of hot deionized water.[8]
- If any insoluble impurities are present, perform a hot filtration.
- Allow the solution to cool slowly to room temperature, then cool further in an ice bath to induce crystallization.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of ice-cold solvent.

- Dry the purified crystals in a vacuum desiccator to remove residual solvent.[\[8\]](#)

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## References

- 1. Aconitic acid - Wikipedia [en.wikipedia.org]
- 2. scbt.com [scbt.com]
- 3. mdpi.com [mdpi.com]
- 4. Buy cis-Aconitic acid | 499-12-7 | >98% [smolecule.com]
- 5. Aconitic Acid Formula, Structure & Uses | Study.com [study.com]
- 6. chembk.com [chembk.com]
- 7. fishersci.com [fishersci.com]
- 8. CIS-ACONITIC ACID | 585-84-2 [chemicalbook.com]
- 9. cis-Aconitic acid | C6H6O6 | CID 643757 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. cis-Aconitic Acid - CAS - 585-84-2 | Axios Research [axios-research.com]
- 11. cis-Aconitic acid | CAS#:585-84-2 | Chemsoc [chemsoc.com]
- 12. cis-Aconitic acid, tech. 85% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 13. Human Metabolome Database: Showing metabocard for cis-Aconitic acid (HMDB0000072) [hmdb.ca]
- 14. Page loading... [guidechem.com]
- 15. CIS-ACONITIC ACID - Safety Data Sheet [chemicalbook.com]
- 16. bmse000705 Cis-aconitic Acid at BMRB [bmrbi.io]
- 17. spectrabase.com [spectrabase.com]
- 18. spectrabase.com [spectrabase.com]
- 19. web.williams.edu [web.williams.edu]

- 20. Human Metabolome Database: 1H NMR Spectrum (1D, 600 MHz, H2O, experimental) (HMDB0000072) [hmdb.ca]
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